

## Peer-reviewed studies validating Aminoquinol triphosphate data

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### Compound of Interest

Compound Name: Aminoquinol triphosphate

Cat. No.: B1667111

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## No Peer-Reviewed Studies Found for Aminoquinol Triphosphate

Following a comprehensive search of scientific databases and public records, no peer-reviewed studies, validation data, or experimental protocols specifically for "**Aminoquinol triphosphate**" could be identified.

While the Global Substance Registration System (GSRS), a collaboration of the FDA and other international health agencies, lists a substance named "**AMINOQUINOL TRIPHOSPHATE**" with the Unique Ingredient Identifier (UNII) K0588F7XOC, there is no associated peer-reviewed literature detailing its biological activity, mechanism of action, or comparative performance data. [\[1\]](#)

The search did yield extensive research on the broader class of compounds known as aminoquinolines. These compounds are known for a variety of pharmacological activities.

## General Activities of Aminoquinoline Derivatives:

- **Antimalarial Properties:** 4-aminoquinolines, such as chloroquine, are well-documented antimalarial agents.[\[2\]](#)[\[3\]](#)[\[4\]](#) Their primary mechanism involves interfering with the detoxification of heme in the malaria parasite.[\[3\]](#)

- **Anticancer Potential:** Aminoquinolines have been investigated for their anticancer properties, which include inducing cell cycle arrest and apoptosis.[2] They can act as chemo/radiotherapy sensitizers by promoting lysosomal-mediated cell death.[2]
- **Antimicrobial Activities:** Certain 8-aminoquinoline derivatives and their metal complexes have shown antimicrobial activity against various bacteria.[5]
- **Diverse Biological Targets:** In silico predictions and experimental studies suggest that aminoquinoline derivatives can interact with multiple biological targets, including tyrosyl-DNA-phosphodiesterase 1, DNA lyase, and various kinases.[2][6]

It is plausible that **Aminoquinol triphosphate**, as a derivative of the aminoquinoline class, was synthesized to explore similar biological activities. The "triphosphate" moiety is a critical component of molecules like Adenosine Triphosphate (ATP), the primary energy currency of the cell, and is fundamental to cellular signaling and biosynthesis.[7][8][9] The inclusion of a triphosphate group might be intended to make the molecule interact with ATP-binding sites in enzymes, such as kinases, or to influence cellular energetic pathways. However, without specific experimental data, this remains speculative.

#### Conclusion:

Without accessible peer-reviewed studies validating the performance and mechanism of **Aminoquinol triphosphate**, it is not possible to create the requested comparison guide. The core requirements of presenting quantitative data from validated experiments, detailing specific protocols, and visualizing proven signaling pathways cannot be met.

For the user to proceed, it would be necessary to provide direct access to internal or proprietary research data for this specific compound. If such data were available, a comparative guide could be constructed. Alternatively, selecting a different, publicly researched compound from the aminoquinoline class would allow for the creation of a guide based on published scientific literature.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)